

# Application Notes and Protocols: Preparation of N1-Methoxymethyl picrinine Stock Solution

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## Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B12429405

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## Introduction

**N1-Methoxymethyl picrinine** is an indole alkaloid that can be isolated from the leaves of *Alstonia scholaris*.<sup>[1][2]</sup> As a derivative of picrinine, it is of interest to researchers for its potential biological activities. Accurate and consistent preparation of stock solutions is a critical first step for any in vitro or in vivo studies to ensure reproducible results. This document provides a detailed protocol for the preparation of a stock solution of **N1-Methoxymethyl picrinine**, including information on its physicochemical properties, solubility, and appropriate storage conditions.

## Physicochemical Properties and Solubility

**N1-Methoxymethyl picrinine** is a powder with the molecular formula C<sub>22</sub>H<sub>26</sub>N<sub>2</sub>O<sub>4</sub> and a molecular weight of 382.45 g/mol.<sup>[3]</sup> It is soluble in a variety of organic solvents.

Table 1: Physicochemical Properties of **N1-Methoxymethyl picrinine**

| Property          | Value        | Source |
|-------------------|--------------|--------|
| Molecular Formula | C22H26N2O4   | [3]    |
| Molecular Weight  | 382.45 g/mol | [3]    |
| Appearance        | Powder       | [3][4] |
| CAS Number        | 1158845-78-3 | [3]    |

Table 2: Solubility of **N1-Methoxymethyl picrinine**

| Solvent                   | Solubility | Source |
|---------------------------|------------|--------|
| Dimethyl sulfoxide (DMSO) | Soluble    | [3]    |
| Chloroform                | Soluble    | [3]    |
| Dichloromethane           | Soluble    | [3]    |
| Ethyl Acetate             | Soluble    | [3]    |
| Acetone                   | Soluble    | [3]    |

For enhanced solubility, it is recommended to warm the solution at 37°C and use an ultrasonic bath.[4]

## Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N1-Methoxymethyl picrinine** in dimethyl sulfoxide (DMSO).

Materials:

- **N1-Methoxymethyl picrinine** powder
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- Equilibrate Reagents: Allow the **N1-Methoxymethyl picrinine** powder and DMSO to come to room temperature before opening to prevent condensation.
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
  - Carefully weigh out 1 mg of **N1-Methoxymethyl picrinine** powder into the tared container. Record the exact weight.
- Calculating the Solvent Volume:
  - Use the following formula to calculate the volume of DMSO required to achieve a 10 mM concentration:  
$$\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$$
  - For 1 mg of **N1-Methoxymethyl picrinine** (MW = 382.45 g/mol):  
$$\text{Volume (L)} = (0.001 \text{ g} / 382.45 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.000261 \text{ L} = 261 \text{ }\mu\text{L}$$
  - Therefore, you will need 261  $\mu\text{L}$  of DMSO for 1 mg of the compound.

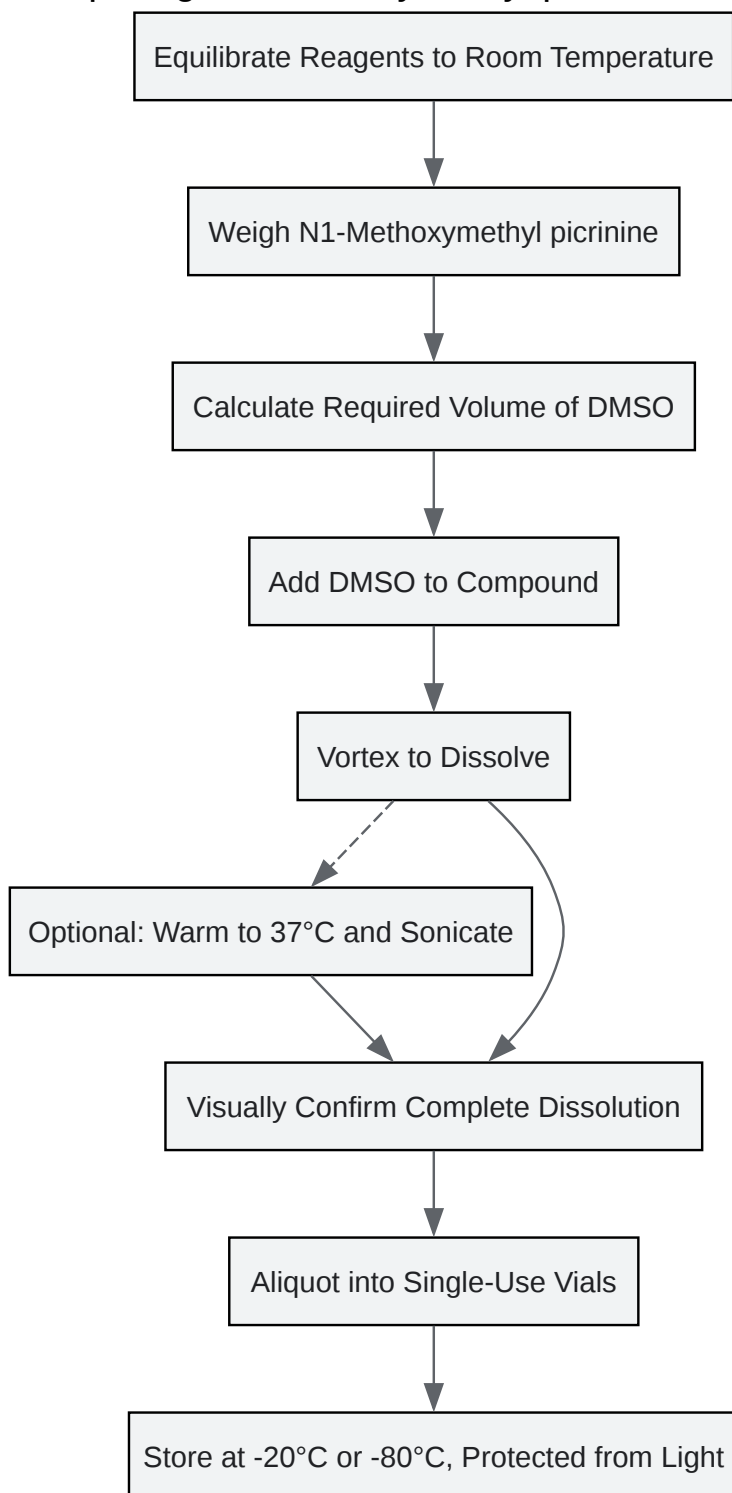
Table 3: Example Volumes for a 10 mM Stock Solution

| Mass of N1-Methoxymethyl picrinine | Volume of DMSO to Add |
|------------------------------------|-----------------------|
| 1 mg                               | 261 $\mu$ L           |
| 5 mg                               | 1.307 mL              |
| 10 mg                              | 2.614 mL              |

- Dissolving the Compound:
  - Add the calculated volume of DMSO to the vial containing the **N1-Methoxymethyl picrinine** powder.
  - Cap the vial tightly and vortex thoroughly for at least 1-2 minutes until the powder is completely dissolved.
  - Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming to 37°C and sonication in an ultrasonic bath for a few minutes can aid the process.[\[4\]](#)
- Storage:
  - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the stock solution at -20°C for several months.[\[4\]](#) For extended storage, -80°C is preferable.
  - Protect the solution from light by using amber vials or by wrapping clear vials in aluminum foil.

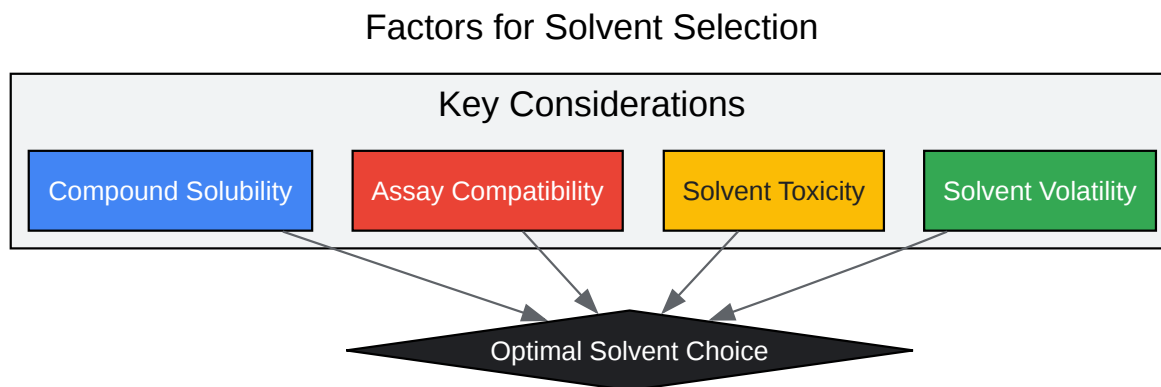
## Diagrams

## Workflow for Preparing N1-Methoxymethyl picrinine Stock Solution



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Caption: Workflow for preparing **N1-Methoxymethyl picrinine** stock solution.



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Caption: Factors influencing the choice of solvent for stock solutions.

## Safety Precautions

- **N1-Methoxymethyl picrinine** is for research use only.[3]
- Always handle the compound and solvents in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Material Safety Data Sheet (MSDS) for **N1-Methoxymethyl picrinine** and the chosen solvent for detailed safety information.
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

By following this protocol, researchers can confidently prepare accurate and stable stock solutions of **N1-Methoxymethyl picrinine** for their experimental needs.

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